

GC-MS analysis method for 1-Cyclohexylpropan-2-amine quantification

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Compound of Interest

Compound Name: 1-Cyclohexylpropan-2-amine

CAS No.: 54704-34-6

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An Application Note and Protocol for the Quantitative Analysis of **1-Cyclohexylpropan-2-amine** by Gas Chromatography-Mass Spectrometry (GC-MS)

Introduction

1-Cyclohexylpropan-2-amine (C₉H₁₉N) is a primary amine whose accurate quantification is essential in various contexts, including pharmaceutical development, forensic toxicology, and quality control.[1][2][3][4] As a structural analog to certain stimulant compounds, the ability to reliably measure its concentration in diverse matrices is of significant interest to researchers and regulatory bodies. Gas Chromatography-Mass Spectrometry (GC-MS) stands as a premier analytical technique for this purpose, offering high sensitivity and selectivity.[5][6]

However, the inherent chemical properties of primary amines like **1-Cyclohexylpropan-2-amine**—namely their polarity and low volatility—present analytical challenges.[7][8] These characteristics can lead to poor chromatographic peak shape, adsorption on analytical columns, and inaccurate quantification.[7][8] To overcome these issues, a crucial step of chemical derivatization is employed. This process converts the polar amine into a less polar,

more volatile, and more thermally stable derivative, thereby significantly improving its chromatographic behavior and ensuring reliable analysis.[\[7\]](#)[\[9\]](#)[\[10\]](#)

This document, intended for researchers, scientists, and drug development professionals, provides a comprehensive, field-proven protocol for the robust quantification of **1-Cyclohexylpropan-2-amine** using GC-MS. It details a complete workflow from sample preparation and derivatization to instrumental analysis and method validation, grounded in authoritative guidelines from the International Council for Harmonisation (ICH) and the U.S. Food and Drug Administration (FDA).[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Principle of the Method

The core of this analytical method is the conversion of **1-Cyclohexylpropan-2-amine** into a stable, volatile derivative, followed by separation and quantification using GC-MS. The workflow is built upon the following principles:

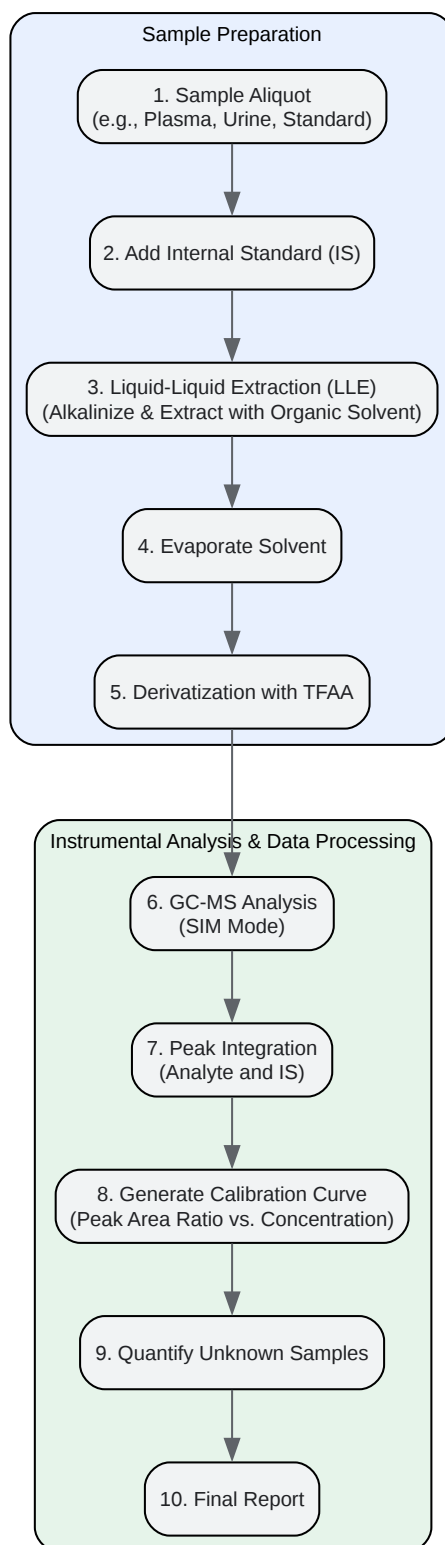
- **Internal Standard (IS) Addition:** A suitable internal standard is added to all samples, calibrators, and quality controls at a fixed concentration. The IS is a compound with similar chemical properties to the analyte but is isotopically or structurally distinct to be differentiated by the mass spectrometer.[\[15\]](#) Its purpose is to correct for variations in sample preparation, injection volume, and instrument response, thereby enhancing the precision and accuracy of the measurement.[\[15\]](#)[\[16\]](#) The final quantification is based on the ratio of the analyte peak area to the internal standard peak area.[\[15\]](#)
- **Sample Preparation (Liquid-Liquid Extraction):** A liquid-liquid extraction (LLE) step is employed to isolate the analyte and internal standard from the sample matrix (e.g., plasma, urine, or a formulated product). This removes potential interferences such as proteins, salts, and other matrix components that could compromise the analysis.
- **Derivatization:** The extracted analyte is derivatized to improve its chromatographic properties. Acylation using an agent like Trifluoroacetic anhydride (TFAA) is a common and effective method for primary amines.[\[7\]](#) This reaction replaces the active hydrogen on the amine group with a trifluoroacetyl group, which increases volatility and thermal stability while reducing polarity.[\[17\]](#)

- **GC-MS Analysis:** The derivatized sample is injected into the GC-MS system. The gas chromatograph separates the derivatized analyte from other components based on its boiling point and interaction with the stationary phase of the GC column. The mass spectrometer then fragments the eluted compound and detects the characteristic ions, providing both qualitative identification and quantitative measurement. Analysis is typically performed in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.^{[5][18]}

Experimental Workflow Overview

The following diagram illustrates the complete analytical workflow from sample receipt to final data reporting.

Figure 1: Overall Experimental Workflow



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Caption: Workflow for **1-Cyclohexylpropan-2-amine** Quantification.

Detailed Protocols

Materials and Reagents

- **1-Cyclohexylpropan-2-amine** reference standard ($\geq 98\%$ purity)
- Internal Standard (IS): **1-Cyclohexylpropan-2-amine-d5** (or a suitable structural analog like Octylamine if a deuterated standard is unavailable)
- Trifluoroacetic anhydride (TFAA)
- Methanol (HPLC grade)
- Ethyl Acetate (HPLC grade)
- Sodium Hydroxide (NaOH), 10 M solution
- Deionized water
- Nitrogen gas, high purity
- Volumetric flasks, pipettes, and autosampler vials

Preparation of Standards and Samples

Stock Solutions:

- **Analyte Stock (1 mg/mL):** Accurately weigh 10 mg of **1-Cyclohexylpropan-2-amine** reference standard and dissolve in 10.0 mL of methanol.
- **IS Stock (1 mg/mL):** Prepare a 1 mg/mL stock solution of the internal standard in methanol.

Working Solutions:

- **Calibration Standards:** Prepare a series of calibration standards by serial dilution of the Analyte Stock solution with methanol to achieve concentrations ranging from 10 ng/mL to 2000 ng/mL.

- **Quality Control (QC) Samples:** Prepare QC samples at low, medium, and high concentrations (e.g., 30, 300, and 1500 ng/mL) from a separate weighing of the reference standard.
- **IS Working Solution (100 ng/mL):** Dilute the IS Stock solution with methanol.

Sample Preparation and Derivatization Protocol

- **Pipette 100 μ L of the sample** (calibrator, QC, or unknown) into a 2 mL microcentrifuge tube.
- **Add Internal Standard:** Add 20 μ L of the 100 ng/mL IS Working Solution to every tube.
- **Alkalinize:** Add 50 μ L of 10 M NaOH to each tube and vortex for 10 seconds to ensure the amine is in its free base form.
- **Liquid-Liquid Extraction:** Add 1 mL of ethyl acetate to each tube. Vortex vigorously for 2 minutes.
- **Centrifuge:** Centrifuge the tubes at 10,000 x g for 5 minutes to separate the organic and aqueous layers.
- **Transfer:** Carefully transfer the upper organic layer (ethyl acetate) to a clean glass test tube.
- **Evaporation:** Evaporate the ethyl acetate to dryness under a gentle stream of nitrogen at 40°C.
- **Derivatization:** Add 50 μ L of ethyl acetate and 50 μ L of TFAA to the dried residue.^[7]
- **Reaction:** Cap the tubes tightly and heat at 60°C for 20 minutes.
- **Final Evaporation:** Allow the tubes to cool to room temperature, then evaporate the contents to dryness under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the derivatized residue in 100 μ L of ethyl acetate. Vortex for 10 seconds.
- **Transfer:** Transfer the final solution to a GC-MS autosampler vial with an insert for analysis.

GC-MS Instrumental Conditions

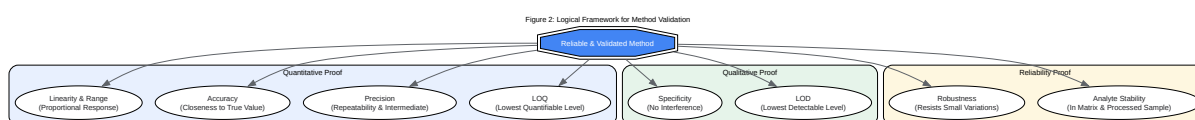
The following table outlines the recommended starting parameters for the GC-MS analysis. Optimization may be necessary depending on the specific instrumentation used.

Parameter	Setting
Gas Chromatograph	Agilent 8890 GC or equivalent
GC Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	250°C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Program	Initial: 80°C, hold for 1 minRamp: 15°C/min to 280°CHold: 5 min at 280°C
Mass Spectrometer	Agilent 5977B MSD or equivalent
Transfer Line Temp.	280°C
Ion Source Temp.	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (TFAA derivative)	To be determined experimentally (e.g., m/z 154)
Qualifier Ion (TFAA derivative)	To be determined experimentally (e.g., m/z 110)
IS Quantifier Ion	To be determined experimentally

Note: The specific ions for the TFAA-derivatized **1-Cyclohexylpropan-2-amine** and its deuterated internal standard must be determined by acquiring a full scan mass spectrum of a concentrated standard.

Method Validation

A comprehensive method validation must be performed to ensure the reliability of the analytical data, adhering to the principles outlined in the ICH Q2(R1) and FDA Bioanalytical Method Validation guidelines.^{[11][12][19]} The validation process establishes the performance characteristics of the method and ensures it is suitable for its intended purpose.^{[12][14]}



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Caption: Core parameters for establishing a trustworthy analytical method.

Validation Parameters & Acceptance Criteria

The following table summarizes the key validation experiments and their typical acceptance criteria.

Parameter	Experimental Protocol	Acceptance Criteria
Specificity	Analyze six blank matrix samples to check for interferences at the retention times of the analyte and IS.	No significant interfering peaks (>20% of LLOQ response for analyte, >5% for IS).
Linearity & Range	Analyze a calibration curve with at least 6 non-zero concentrations over 3 separate runs.	Correlation coefficient (r^2) $\geq$ 0.99. Back-calculated standards should be within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ).
Accuracy & Precision	Analyze QC samples at LLOQ, Low, Mid, and High concentrations (n=6 at each level) on 3 different days.	Accuracy: Mean concentration within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ). Precision: Relative Standard Deviation (RSD) $\leq 15\%$ ($\leq 20\%$ at LLOQ).
Limit of Quantification (LOQ)	The lowest standard on the calibration curve that meets the accuracy and precision criteria.	Accuracy within $\pm 20\%$ and Precision (RSD) $\leq 20\%$. Signal-to-noise ratio should be ≥ 10 .
Limit of Detection (LOD)	Determined by analyzing progressively lower concentrations.	Signal-to-noise ratio ≥ 3 .
Recovery	Compare the peak area of the analyte from an extracted sample to the peak area of an unextracted standard.	Recovery should be consistent and reproducible across concentrations.
Robustness	Introduce small, deliberate variations in method parameters (e.g., GC oven ramp rate $\pm 2\%$, derivatization temp $\pm 5^\circ\text{C}$).	System suitability parameters should remain within acceptable limits.

Conclusion

This application note provides a detailed and robust GC-MS method for the quantification of **1-Cyclohexylpropan-2-amine**. The protocol emphasizes the critical role of derivatization to overcome the inherent analytical challenges of primary amines, ensuring high-quality chromatographic performance.^{[7][8]} By incorporating a suitable internal standard and adhering to the rigorous validation framework prescribed by ICH and FDA guidelines, this method delivers the accuracy, precision, and reliability required for regulated and research environments.^{[11][12][20]} The successful implementation of this protocol will enable researchers, scientists, and drug development professionals to generate defensible quantitative data for **1-Cyclohexylpropan-2-amine** in a variety of matrices.

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